

LY2794193 solubility and stability in solution

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Compound of Interest

Compound Name: LY2794193

Cat. No.: B608717

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LY2794193 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **LY2794193** in solution. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful use of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is **LY2794193** and what is its primary mechanism of action? A1: **LY2794193** is a highly potent and selective agonist for the metabotropic glutamate 3 (mGlu3) receptor.^{[1][2]} As a Group II mGlu receptor agonist, its activation of the mGlu3 receptor is coupled to an inhibitory G-protein (Gi), which in turn inhibits adenylyl cyclase activity, leading to a decrease in intracellular cyclic AMP (cAMP) levels.^{[3][4]}

Q2: In which solvents is **LY2794193** soluble? A2: **LY2794193** exhibits high solubility in DMSO.^{[1][5]} It has limited solubility in aqueous solutions, although this can be increased by adjusting the pH.^[1] For in vivo studies, co-solvent systems such as DMSO with corn oil or SBE- β -CD in saline are recommended.^[1] Please refer to the solubility data table below for specific concentrations.

Q3: What are the recommended storage conditions for **LY2794193** solid compound and stock solutions? A3: For long-term storage, the solid compound should be kept in a dry, dark environment at -20°C (for months to years).^[5] For short-term storage, 0-4°C is acceptable for days to weeks.^[5] Stock solutions in DMSO should be stored at -80°C for up to 2 years or at

-20°C for up to 1 year.^[1] It is highly recommended to prepare working solutions for in vivo experiments freshly on the day of use.^[1]

Q4: Is **LY2794193** stable in solution? A4: While the solid compound is stable for over three years when stored correctly, the stability in solution depends on the solvent and storage conditions.^[5] Stock solutions are stable for extended periods when frozen at -80°C or -20°C.^[1] However, aqueous working solutions are more susceptible to degradation, particularly through hydrolysis. It is crucial to prepare these solutions fresh and use them promptly.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Precipitation in Solution	<ul style="list-style-type: none">- The solution is supersaturated.- The solvent has absorbed water (especially DMSO, which is hygroscopic).- The temperature of the solution has decreased.	<ul style="list-style-type: none">- Gently warm the solution and/or use sonication to aid dissolution.^[1]- Use newly opened, anhydrous DMSO for preparing stock solutions.^[1]- Ensure the final concentration does not exceed the solubility limit in the chosen solvent system.
Inconsistent Experimental Results / Loss of Activity	<ul style="list-style-type: none">- Compound degradation due to improper storage.- Multiple freeze-thaw cycles of the stock solution.- Degradation in aqueous working solution.	<ul style="list-style-type: none">- Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.- Always prepare aqueous working solutions fresh for each experiment.^[1]- Protect solutions from light and store them appropriately based on the recommended conditions.
Difficulty Dissolving in Aqueous Buffer	<ul style="list-style-type: none">- LY2794193 has low intrinsic aqueous solubility.	<ul style="list-style-type: none">- For aqueous solutions, use of sonication and pH adjustment to 14 with NaOH may be necessary to achieve a concentration of 2 mg/mL.^[1]- For cell-based assays, consider preparing a concentrated stock in DMSO and then diluting it into the aqueous culture medium.- Ensure the final DMSO concentration is compatible with your experimental system.

Quantitative Data Summary

Table 1: Solubility of LY2794193

Solvent / Solvent System	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	200 mg/mL	598.23 mM	Ultrasonic assistance may be needed. Use of newly opened DMSO is recommended. [1]
H ₂ O	2 mg/mL	5.98 mM	Requires ultrasonic assistance and pH adjustment to 14 with NaOH. [1]
10% DMSO + 90% Corn Oil	≥ 5 mg/mL	≥ 14.96 mM	Recommended for in vivo use. Prepare fresh. [1]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL	≥ 14.96 mM	Recommended for in vivo use. Prepare fresh. [1]

Table 2: Stability and Storage of LY2794193

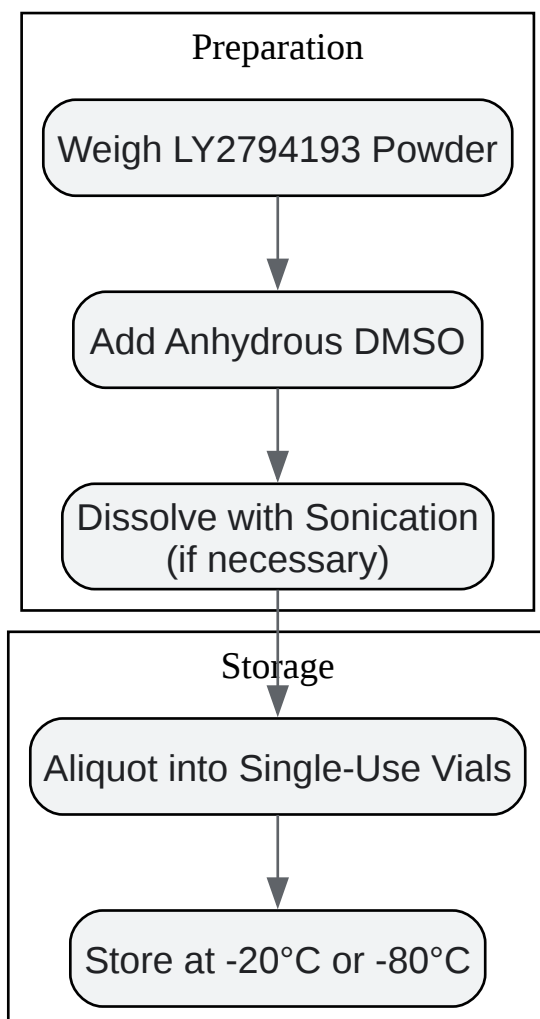
Form	Storage Temperature	Duration	Notes
Solid	0 - 4°C	Days to Weeks	Store in a dry and dark place.[5]
Solid	-20°C	Months to Years	Store in a dry and dark place. Shelf life is >3 years if stored properly.[5]
Stock Solution (in DMSO)	-20°C	Up to 1 Year	[1]
Stock Solution (in DMSO)	-80°C	Up to 2 Years	[1]
In Vivo Working Solution	N/A	Same Day Use	It is strongly recommended to prepare fresh on the day of the experiment. [1]

Experimental Protocols & Workflows

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

- Objective: To prepare a high-concentration stock solution for long-term storage and subsequent dilution.
- Materials: **LY2794193** solid compound, anhydrous DMSO.
- Procedure: a. Weigh the desired amount of **LY2794193** powder in a sterile vial. b. Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for a 200 mg/mL stock, add 1 mL of DMSO to 200 mg of **LY2794193**). c. If needed, use an ultrasonic bath to facilitate dissolution.[1] d. Once fully dissolved, aliquot the stock solution into single-use vials to prevent contamination and degradation from repeated freeze-thaw cycles. e. Store the aliquots at -20°C or -80°C.[1]

Diagram: Stock Solution Preparation Workflow



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Caption: Workflow for preparing and storing **LY2794193** stock solutions.

Protocol 2: Preparation of an In Vivo Working Solution (Co-solvent Method)

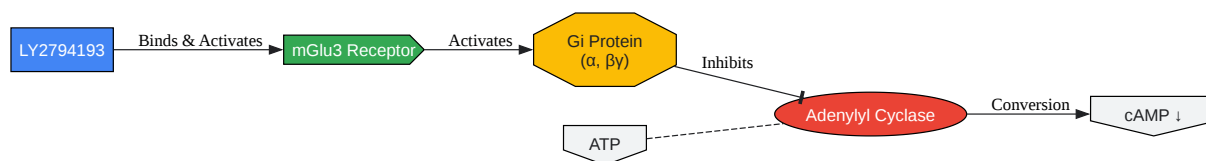
- Objective: To prepare a clear solution of **LY2794193** suitable for subcutaneous or intravenous administration in animal models.
- Materials: Concentrated **LY2794193** stock solution in DMSO (e.g., 50 mg/mL), Corn Oil or 20% SBE- β -CD in Saline.

- Procedure (Example for 1 mL final solution): a. This protocol should be performed freshly on the day of the experiment.^[1] b. In a sterile tube, add 900 μ L of the vehicle (either Corn Oil or 20% SBE- β -CD in Saline). c. Add 100 μ L of the 50 mg/mL **LY2794193** DMSO stock solution to the vehicle.^[1] d. Mix thoroughly by vortexing or inversion until a clear, homogenous solution is formed. This results in a final concentration of 5 mg/mL in a 10% DMSO vehicle. e. If precipitation occurs, gentle warming or sonication can be used to aid dissolution.^[1]

Signaling Pathway

LY2794193 acts as a selective agonist at the mGlu3 receptor. This receptor is coupled to the Gi alpha subunit of a heterotrimeric G-protein. Activation of the receptor by **LY2794193** leads to the inhibition of the enzyme adenylyl cyclase, which reduces the conversion of ATP to the second messenger cAMP.

Diagram: LY2794193-Mediated mGlu3 Signaling



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Caption: Simplified signaling cascade initiated by **LY2794193** at the mGlu3 receptor.

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